

# RH-5849: A Nonsteroidal Ecdysone Agonist for Investigating Ecdysone Signaling

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## Compound of Interest

Compound Name: RH-5849

Cat. No.: B1680582

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**RH-5849**, with the chemical name 1,2-dibenzoyl-1-tert-butylhydrazine, is a pioneering nonsteroidal ecdysone agonist that has become an invaluable tool for studying ecdysone signaling in insects and other arthropods. Unlike the endogenous molting hormone 20-hydroxyecdysone (20E), **RH-5849** exhibits greater metabolic stability and transport properties, making it a potent and persistent activator of the ecdysone receptor (EcR) complex.<sup>[1]</sup> This property allows for the sustained induction of ecdysone-responsive genes, leading to a variety of physiological effects, including premature and incomplete molting, inhibition of cell proliferation, and reproductive disruption.<sup>[2][3][4]</sup> These characteristics make **RH-5849** an excellent tool for dissecting the molecular mechanisms of ecdysone action, identifying novel insecticide targets, and screening for new insect growth regulators.

These application notes provide an overview of **RH-5849**'s biological activities, quantitative data on its efficacy, and detailed protocols for its use in key experimental assays.

## Data Presentation

### Table 1: In Vitro Activity of RH-5849

Assay Type	Organism/Cell Line	Target	Parameter	Value	Reference
Competitive Binding Assay	Drosophila melanogaster Kc cells	Ecdysone Receptor	-	Competes with [3H]ponasterone A	[4][5][6]
Wing Disc Evagination	Spodoptera exigua	Ecdysone Receptor	EC50	870 nM	[7]
Acetylcholinesterase Induction	Drosophila melanogaster Kc cells	-	-	Induces activity	[4][5][6]
Acid Phosphatase Induction	Corcyra cephalonica fat body	-	-	Stimulates activity (up to 1000 ng)	[8]
Cell Proliferation	Drosophila melanogaster Kc cells	-	-	Inhibition	[4][5][6]

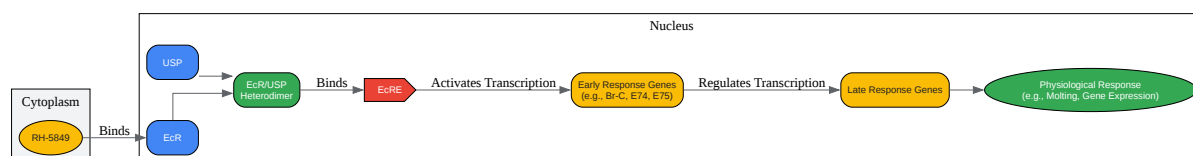
**Table 2: In Vivo Activity and Toxicity of RH-5849**

Assay Type	Organism	Parameter	Value	Reference
Larval Molting	Manduca sexta	-	Induces premature, lethal molt	
Insecticidal Activity	Spodoptera exempta (2nd-5th instar)	LC50	~7.5 mg/L	
Insecticidal Activity	Spodoptera exempta (6th instar)	LC50	~1.8 mg/L	
Insecticidal Activity	Spodoptera exigua	LC50	~50 times less susceptible than S. exempta	
Chemosterilizing Activity	Spodoptera exempta, Spodoptera exigua	Effective Dose	≥ 30 mg/L (total inhibition of oviposition)	[3]
Acute Toxicity	Daphnia magna	48-h EC50 (immobilization)	45.3 mg/L	[5]
Chronic Toxicity	Daphnia magna	21-day EC50 (survival)	1.34 mg/L	[5]
Chronic Toxicity	Daphnia magna	21-day NOEC (reproduction)	0.050 mg/L	[5]

## Signaling Pathway

The ecdysone signaling pathway is initiated by the binding of ecdysone or an agonist like **RH-5849** to the ecdysone receptor (EcR), a nuclear receptor that forms a heterodimer with the Ultraspiracle protein (USP). This ligand-bound complex then binds to ecdysone response elements (EcREs) on the DNA, leading to the transcriptional activation of early response genes, such as the Broad-Complex (Br-C), E74, and E75. These genes, in turn, regulate a

downstream cascade of late-response genes, ultimately orchestrating complex developmental processes like molting and metamorphosis.



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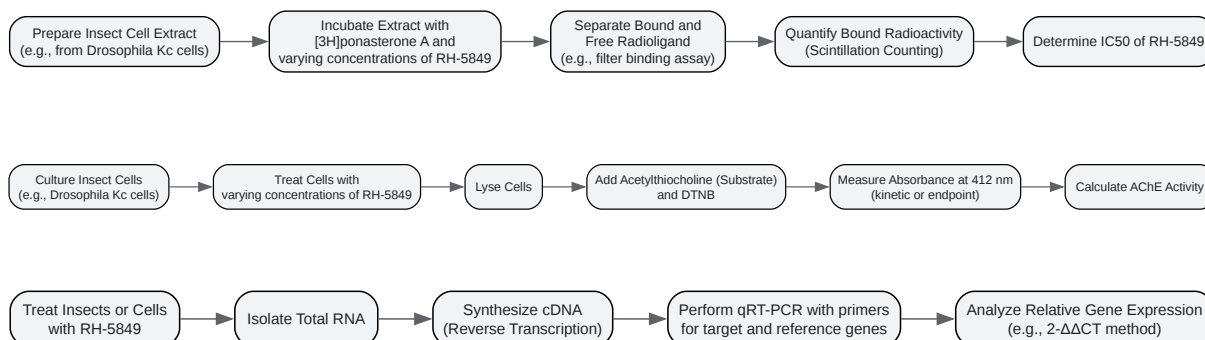
Caption: Ecdysone signaling pathway activated by **RH-5849**.

## Experimental Protocols

### Ecdysone Receptor Competitive Binding Assay

This protocol describes a competitive binding assay to determine the affinity of **RH-5849** for the ecdysone receptor using a radiolabeled ligand, such as [<sup>3</sup>H]ponasterone A.

Workflow:



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